

In-Depth Technical Guide to 2-Methylanisole-d3

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Compound of Interest

Compound Name: 2-Methylanisole-d3

Cat. No.: B1435351

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methylanisole-d3**, a deuterated analog of 2-Methylanisole. It is intended to serve as a core resource for researchers and professionals in drug development and related scientific fields. This document details the compound's properties, outlines its synthesis, and provides a framework for its application as an internal standard in quantitative analytical methods.

Core Compound Information

CAS Number: 258832-47-2

2-Methylanisole-d3 is the deuterium-labeled version of 2-Methylanisole. The "d3" designation indicates that three hydrogen atoms in the methyl group have been replaced with deuterium atoms. This isotopic substitution makes it an ideal internal standard for mass spectrometry-based quantitative analysis, as it is chemically similar to its non-deuterated counterpart but can be distinguished by its higher mass.^[1]

Physicochemical Properties

Quantitative data for **2-Methylanisole-d3** is not readily available in dedicated public repositories. However, its physical and chemical properties are expected to be very similar to those of the non-deuterated 2-Methylanisole, with the primary difference being its molecular weight. The properties of 2-Methylanisole are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ D ₃ O	[1]
Molecular Weight	125.18 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	170-172 °C (for non-deuterated)	[3]
Density	0.985 g/mL at 25 °C (for non-deuterated)	[3]
Refractive Index	n ₂₀ /D 1.516 (for non-deuterated)	[3]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether (for non-deuterated)	

Synthesis Protocol

A direct, detailed experimental protocol for the synthesis of **2-Methylanisole-d3** is not widely published. However, it can be synthesized by adapting established methods for the methylation of o-cresol, using a deuterated methylating agent. The following is a generalized protocol based on the synthesis of the non-deuterated analog.

Reaction: Methylation of o-cresol using a deuterated methylating agent (e.g., iodomethane-d3 or dimethyl sulfate-d6).

Materials:

- o-cresol
- Sodium hydroxide (NaOH)
- Deuterated methylating agent (e.g., Iodomethane-d3)
- Anhydrous solvent (e.g., acetone or dimethylformamide)

- Deionized water
- Organic solvent for extraction (e.g., diethyl ether)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- In a round-bottom flask, dissolve o-cresol in the chosen anhydrous solvent.
- Add a stoichiometric equivalent of sodium hydroxide to form the sodium salt of o-cresol.
- Slowly add the deuterated methylating agent (e.g., Iodomethane-d₃) to the reaction mixture.
- The reaction is typically stirred at room temperature or gently heated to drive it to completion. The progress can be monitored by thin-layer chromatography (TLC).
- Once the reaction is complete, the solvent is removed under reduced pressure.
- The residue is partitioned between water and an organic solvent (e.g., diethyl ether).
- The organic layer is separated, washed with brine, and dried over a drying agent.
- The solvent is evaporated to yield the crude product.
- Purification is achieved by distillation under reduced pressure to obtain pure **2-Methylanisole-d₃**.

For a more detailed synthesis of the non-deuterated 2-Methylanisole, which can be adapted, a method involves the methylation of o-cresol with dimethyl sulfate in the presence of caustic soda at 40°C.[4]

Application in Quantitative Analysis: Experimental Protocol

2-Methylanisole-d₃ is primarily used as an internal standard in quantitative analysis by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1] Its key advantage is that it co-elutes with the analyte of interest (2-Methylanisole)

and exhibits similar ionization efficiency, thus correcting for variations in sample preparation and instrument response.

The following is a general protocol for the use of **2-Methylanisole-d3** as an internal standard for the quantification of 2-Methylanisole in a sample matrix.

1. Preparation of Stock Solutions:

- Analyte Stock Solution: Prepare a stock solution of 2-Methylanisole in a suitable solvent (e.g., methanol or dichloromethane) at a known concentration (e.g., 1 mg/mL).
- Internal Standard Stock Solution: Prepare a stock solution of **2-Methylanisole-d3** in the same solvent at a known concentration (e.g., 1 mg/mL).

2. Preparation of Calibration Standards:

- Create a series of calibration standards by spiking a blank matrix (a sample matrix that does not contain the analyte) with known amounts of the analyte stock solution to achieve a range of concentrations that bracket the expected sample concentrations.
- Add a fixed amount of the internal standard stock solution to each calibration standard.

3. Sample Preparation:

- To each unknown sample, add the same fixed amount of the internal standard stock solution as was added to the calibration standards.
- Perform any necessary sample extraction or clean-up procedures.

4. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions (Typical):
 - Column: A non-polar or medium-polarity column (e.g., DB-5ms).
 - Inlet: Splitless injection mode.

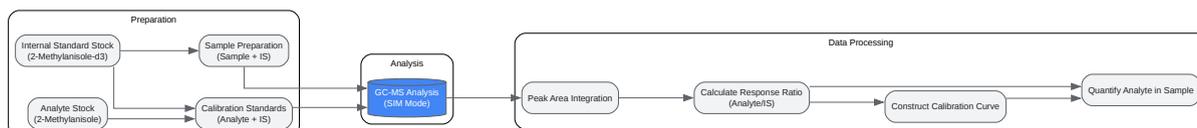
- Oven Temperature Program: A temperature gradient to ensure good separation of the analyte from other matrix components. A typical program might start at a low temperature, ramp to a higher temperature, and hold.
- Mass Spectrometer (MS) Conditions:
 - Ionization: Electron Ionization (EI).
 - Acquisition Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity.
 - Monitor a characteristic ion for 2-Methylanisole (e.g., m/z 122, 107).
 - Monitor a characteristic ion for **2-Methylanisole-d3** (e.g., m/z 125, 110).

5. Data Analysis:

- For each calibration standard and sample, integrate the peak areas of the analyte and the internal standard.
- Calculate the response ratio (Analyte Peak Area / Internal Standard Peak Area) for each calibration standard.
- Construct a calibration curve by plotting the response ratio against the known concentration of the analyte for the calibration standards.
- Determine the concentration of the analyte in the unknown samples by calculating their response ratios and using the calibration curve.

Visualizations

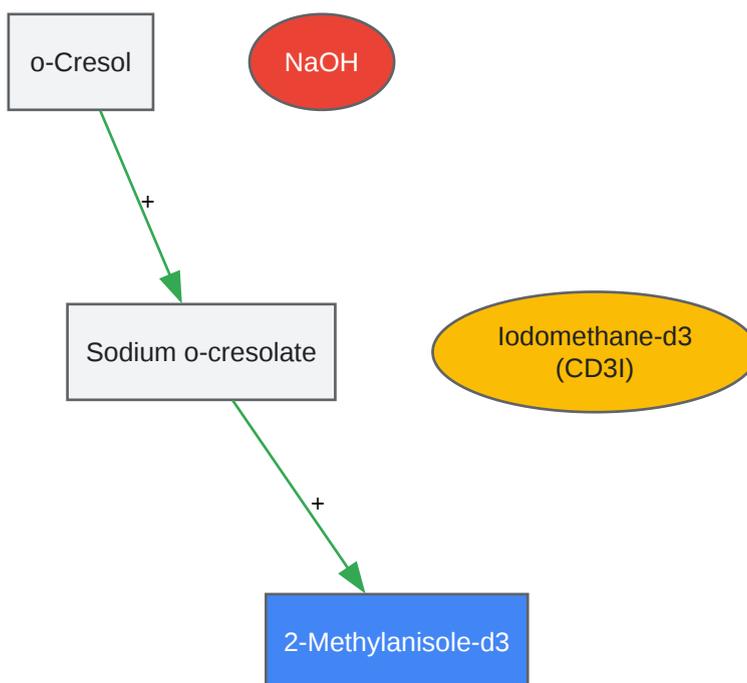
Logical Workflow for Quantitative Analysis



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Caption: Workflow for quantitative analysis using an internal standard.

Conceptual Synthesis Pathway



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Caption: Conceptual synthesis of **2-Methylanisole-d3**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CAS 578-58-5: 2-Methylanisole | CymitQuimica [cymitquimica.com]
- 3. 2-Methylanisole 99 578-58-5 [sigmaaldrich.com]
- 4. 2-Methylanisole synthesis - chemicalbook [chemicalbook.com]
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